

A Technical Guide to the Physicochemical Properties of (R)-3-Methoxypiperidine Hydrochloride

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Compound of Interest

Compound Name: (R)-3-Methoxypiperidine
hydrochloride

Cat. No.: B1429886

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Abstract: **(R)-3-Methoxypiperidine hydrochloride** is a chiral piperidine derivative increasingly utilized as a key building block in medicinal chemistry and pharmaceutical development. Its defined stereochemistry and versatile reactivity make it an important intermediate for synthesizing complex molecular architectures. This guide provides an in-depth analysis of the essential physicochemical properties of **(R)-3-Methoxypiperidine hydrochloride**, offering researchers, chemists, and formulation scientists a comprehensive resource for its characterization, handling, and application. The document outlines core physical data, details standard analytical protocols for identity and purity verification, and summarizes critical safety information.

Section 1: Chemical Identity and Structural Elucidation

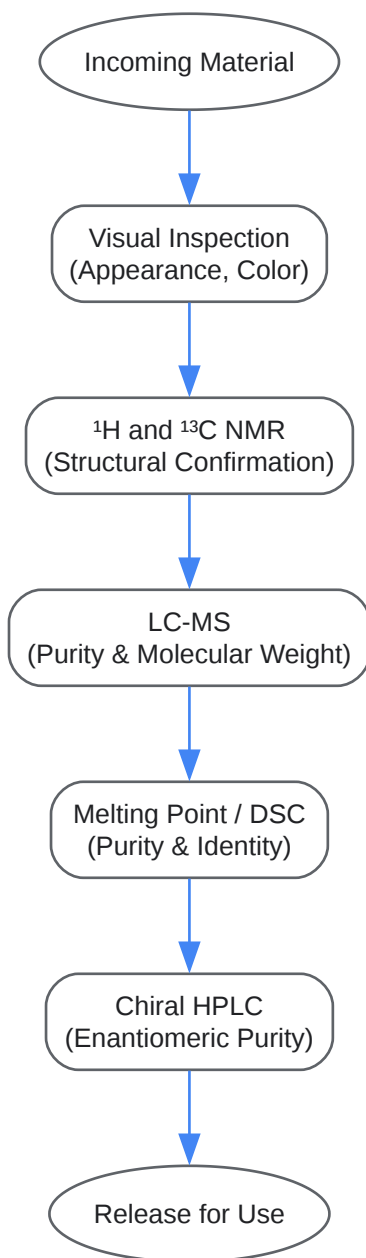
(R)-3-Methoxypiperidine hydrochloride is the salt form of the parent compound, (R)-3-Methoxypiperidine. The formation of a hydrochloride salt is a common strategy in pharmaceutical chemistry to improve the stability, crystallinity, and aqueous solubility of basic compounds like piperidines, which facilitates easier handling and formulation.^[1] The molecule possesses a single stereocenter at the C3 position of the piperidine ring, making it a valuable chiral intermediate in asymmetric synthesis.

Below is a summary of its key chemical identifiers.

Table 1: Chemical Identifiers for **(R)-3-Methoxypiperidine Hydrochloride**

Identifier	Value
Chemical Name	(R)-3-Methoxypiperidine hydrochloride
Synonyms	(3R)-3-Methoxypiperidine hydrochloride
CAS Number	688809-95-2
Molecular Formula	C ₆ H ₁₄ ClNO
Molecular Weight	151.64 g/mol [2]
Parent Compound (Free Base)	(R)-3-Methoxypiperidine
Parent CAS	651341-54-7[3]
Parent Molecular Formula	C ₆ H ₁₃ NO[3]

| Parent Molecular Weight | 115.17 g/mol [3][4] |



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- 3. 651341-54-7[(R)-3-Methoxypiperidine]BLD Pharm [bldpharm.com]
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